

In-Depth Technical Guide: Molecular Weight of Ethyl 6-Aminohexanoate Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 6-aminohexanoate hydrochloride*

Cat. No.: B1267968

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This technical guide provides a detailed analysis of the molecular weight of **ethyl 6-aminohexanoate hydrochloride**, a compound of interest in various research and development applications. This document presents a comprehensive breakdown of its molecular composition and the calculation of its molecular weight, adhering to standardized atomic weights.

Compound Identification

- Chemical Name: **Ethyl 6-aminohexanoate hydrochloride**
- Synonyms: 6-Aminocaproic acid ethyl ester hydrochloride
- CAS Number: 3633-17-8[1]

Molecular Formula and Weight

The chemical formula for **ethyl 6-aminohexanoate hydrochloride** is C8H18ClNO2.[1][2] Its molecular weight is 195.69 g/mol .[1][2][3][4] This value is crucial for accurate measurements in experimental protocols, including solution preparation and stoichiometric calculations.

Quantitative Data Summary

The following table provides a detailed breakdown of the molecular weight of **ethyl 6-aminohexanoate hydrochloride**, based on its elemental composition.

Element	Symbol	Atomic Count	Standard Atomic Weight (amu)	Total Contribution to Molecular Weight (amu)
Carbon	C	8	12.011	96.088
Hydrogen	H	18	1.008	18.144
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Total		195.690		

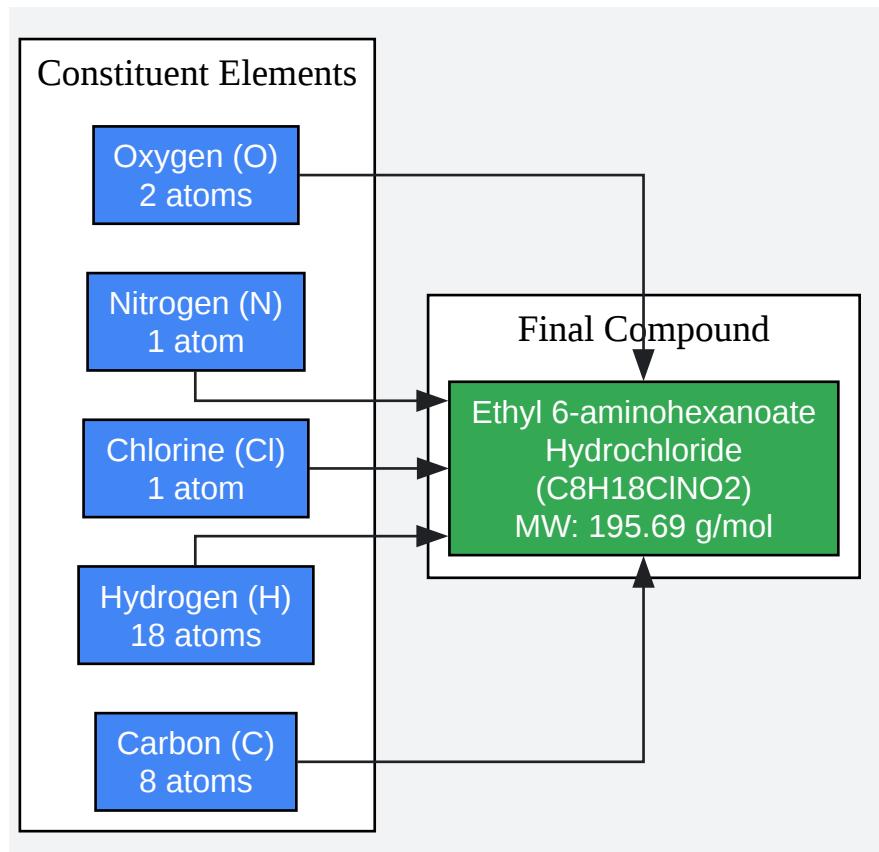
Methodologies for Molecular Weight Determination

The molecular weight of a compound like **ethyl 6-aminohexanoate hydrochloride** is determined based on the standard atomic weights of its constituent elements, as established by the International Union of Pure and Applied Chemistry (IUPAC). The process involves:

- Elemental Analysis: Determining the empirical formula of the compound, which gives the simplest whole-number ratio of atoms of each element in the compound.
- Mass Spectrometry: This technique is used to determine the molecular mass of the compound with high precision. It provides the mass-to-charge ratio of the ionized compound, from which the molecular weight can be accurately calculated.
- Calculation from Chemical Formula: Once the molecular formula is established ($C_8H_{18}ClNO_2$), the molecular weight is calculated by summing the atomic weights of all atoms in the molecule.

Logical Relationship of Components

The following diagram illustrates the hierarchical contribution of each element to the total molecular weight of **ethyl 6-aminohexanoate hydrochloride**.



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Elemental contribution to the molecular weight.

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